

Application Note: High-Fidelity Synthesis of 5-Methylsulfinyl-pentanal Oxime

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Compound of Interest

Compound Name: 5-Methylsulfinyl-pentanal Oxime

CAS No.: 1391062-46-6

Cat. No.: B587626

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Executive Summary

This application note details the chemoselective synthesis of **5-Methylsulfinyl-pentanal Oxime** (CAS: N/A, Synthetic Intermediate), a critical precursor in the development of long-chain isothiocyanates (such as Berteroin analogues) and functionalized N-heterocycles.

Unlike standard aliphatic oxime synthesis, this protocol addresses two specific chemosynthetic challenges:

- Volatility and Instability of the intermediate 5-(methylthio)pentanal.
- Oxidative Selectivity required to generate the sulfoxide () moiety without over-oxidation to the sulfone () or degradation of the oxime () functionality.

The methodology described herein utilizes a "Thioether-First, Late-Stage Oxidation" strategy, ensuring high yield and ease of purification.

Strategic Synthetic Pathway

The synthesis is designed in three discrete stages. We prioritize carrying the lipophilic methylthio (sulfide) group through the initial transformation to facilitate silica gel purification, postponing the generation of the highly polar sulfoxide until the final step.

Pathway Logic

- Nucleophilic Substitution: Conversion of 5-halo-alcohol to the thioether.
- Oxidation State Adjustment: Controlled oxidation of the alcohol to the aldehyde (Swern or PCC), followed immediately by oxime condensation to stabilize the reactive carbonyl.
- Chemoselective S-Oxidation: Use of Sodium Periodate () to selectively oxidize the sulfide to sulfoxide in the presence of the oxime.

Reaction Workflow Visualization



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Figure 1: Step-wise synthetic route for **5-Methylsulfinyl-pentanal Oxime** highlighting the late-stage oxidation strategy.

Detailed Experimental Protocols

Phase 1: Synthesis of 5-(Methylthio)pentan-1-ol

Objective: Introduction of the sulfur moiety via nucleophilic substitution.

- Reagents: 5-Chloro-1-pentanol (1.0 eq), Sodium thiomethoxide (NaSMe, 1.2 eq), DMF (anhydrous).

- Mechanism:

displacement.

Protocol:

- Charge a flame-dried round-bottom flask with anhydrous DMF (0.5 M concentration relative to substrate) under atmosphere.
- Add Sodium thiomethoxide (1.2 eq) in one portion. The suspension may be slightly exothermic. Cool to 0°C.[1]
- Dropwise add 5-Chloro-1-pentanol (1.0 eq).
- Allow the reaction to warm to Room Temperature (RT) and stir for 12 hours.
- Workup: Quench with water. Extract with (x3). The product is in the organic layer.[2] Wash organics with brine to remove DMF. Dry over and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc 4:1).

Phase 2: Synthesis of 5-(Methylthio)pentanal Oxime

Objective: Oxidation of alcohol to aldehyde and immediate trapping as the oxime to prevent polymerization.

- Reagents: Oxalyl Chloride, DMSO, (Swern conditions); Hydroxylamine HCl, Sodium Acetate.

Protocol (Telescoped):

- Swern Oxidation:

- Cool dry
to -78°C. Add Oxalyl Chloride (1.1 eq) and DMSO (2.2 eq). Stir 15 min.
- Add 5-(Methylthio)pentan-1-ol (from Phase 1) in
dropwise. Stir 30 min at -78°C.
- Add
(5.0 eq) and warm to 0°C.
- Critical: Do not isolate the aldehyde. Proceed immediately to oximation after standard aqueous workup (wash with
, concentrate roughly).
- Oxime Formation:
 - Dissolve the crude aldehyde in Ethanol (EtOH).
 - Prepare a solution of Hydroxylamine Hydrochloride (
, 1.5 eq) and Sodium Acetate (2.0 eq) in minimal water.
 - Add the aqueous solution to the ethanolic aldehyde. Stir at RT for 2-4 hours.
 - Monitor: TLC should show disappearance of the aldehyde spot and appearance of a more polar spot (Oxime).
 - Workup: Remove EtOH under vacuum. Extract aqueous residue with
.[3] Dry and concentrate.

Phase 3: Chemoselective Oxidation to Sulfoxide

Objective: Selective oxidation of sulfide (

) to sulfoxide (

) without touching the oxime (

-).
- Reagents: Sodium Periodate (), Methanol/Water (1:1).
 - Why ? Unlike mCPBA, Sodium Periodate is highly selective for sulfide-to-sulfoxide conversion and avoids over-oxidation to the sulfone () at 0°C [1].

Protocol:

- Dissolve 5-(Methylthio)pentanal Oxime (1.0 eq) in MeOH/Water (1:1, 0.1 M).
- Cool the solution to 0°C (Ice bath).
- Add Sodium Periodate (, 1.05 eq) portion-wise over 10 minutes.
- Stir at 0°C for 2 hours, then allow to warm to RT for 1 hour.
- QC Check: Monitor by LC-MS or TLC. The sulfoxide is significantly more polar than the sulfide.
- Workup: Filter off precipitated inorganic salts (). Extract the filtrate with or (Note: Sulfoxides are polar; multiple extractions may be needed).
- Purification: Flash chromatography (CH₂Cl₂/MeOH 95:5).

Analytical Data & Quality Control

Expected NMR Signatures

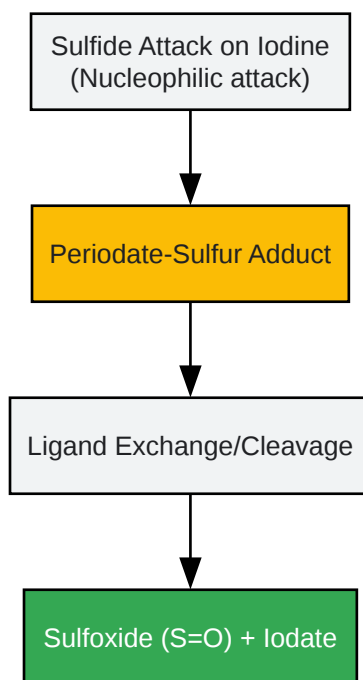
The success of the transformation is best monitored by the chemical shift of the methyl group attached to the sulfur.

Moiety	Proton () Shift (ppm)	Carbon () Shift (ppm)	Diagnostic Note
S-Me (Sulfide)	~2.10 (s)	~15.5	Starting Material (Phase 3)
S(O)-Me (Sulfoxide)	~2.55 - 2.60 (s)	~38.0	Target Product
SO ₂ -Me (Sulfone)	~2.85 - 2.90 (s)	~42.0	Over-oxidation impurity
CH=N (Oxime)	~6.70 (t) / 7.40 (t)	~150.0 - 152.0	E/Z Isomers usually visible

Chemoselectivity Mechanism

The selectivity of

relies on the formation of a cyclic periodate intermediate with the sulfur lone pair, which is kinetically favored over the attack on the oxime nitrogen or double bond under neutral/aqueous conditions.



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Figure 2: Simplified mechanism of periodate-mediated sulfide oxidation.

Safety & Handling

- Hydroxylamine HCl: Potential skin sensitizer and mutagen. Avoid contact. Upon heating, hydroxylamine residues can be explosive; ensure all reactions are quenched and kept below 60°C.
- Sodium Periodate: Strong oxidizer. Keep away from reducing agents and organic powders.
- Sulfides: The intermediate thioethers have a characteristic disagreeable odor (stench). All reactions in Phase 1 and 2 must be performed in a well-ventilated fume hood. Bleach (NaOCl) should be used to clean glassware to oxidize residual sulfides.

References

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